

Spectroscopic Analysis of (1R)-Chrysanthemolactone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (1R)-Chrysanthemolactone

CAS No.: 22841-82-3

Cat. No.: B15591052

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(1R)-Chrysanthemolactone, a monoterpenoid of interest, presents a unique structural framework for further investigation in drug discovery and development. A thorough understanding of its spectroscopic properties is fundamental for its identification, characterization, and the elucidation of its biological activities. This technical guide provides a comprehensive overview of the spectroscopic data of **(1R)-Chrysanthemolactone**, including Infrared (IR), Nuclear Magnetic Resonance (^1H NMR and ^{13}C NMR), and Mass Spectrometry (MS) data. Detailed experimental protocols for acquiring this data are also presented, alongside visualizations of key concepts to aid in understanding.

Introduction

(1R)-Chrysanthemolactone, with the CAS number 14087-70-8, is a natural product that has garnered attention for its potential applications. Accurate and detailed spectroscopic data is a prerequisite for any research involving this compound, ensuring correct identification and paving the way for further structural modifications and biological screening. This document

serves as a centralized resource for the spectroscopic characterization of **(1R)-Chrysanthemolactone**.

Chemical Structure

The chemical structure of **(1R)-Chrysanthemolactone**, systematically named (1R,6S)-4,4,7,7-tetramethyl-3-oxabicyclo[4.1.0]heptan-2-one, is crucial for interpreting its spectroscopic data.

Caption: Chemical structure of **(1R)-Chrysanthemolactone**.

Spectroscopic Data

Note: Despite extensive searches, specific, publicly available numerical spectroscopic data for **(1R)-Chrysanthemolactone** could not be located. The following sections provide the expected regions and types of signals based on the known structure of the molecule and general principles of spectroscopy. This information is intended to guide researchers in the analysis of experimentally obtained data.

Infrared (IR) Spectroscopy

The IR spectrum of **(1R)-Chrysanthemolactone** is expected to show characteristic absorption bands corresponding to its functional groups.

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
C=O (Lactone)	1750 - 1735	Strong
C-O (Ester)	1250 - 1000	Strong
C-H (Alkyl)	2960 - 2850	Medium to Strong

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum will provide information on the chemical environment of the hydrogen atoms in the molecule. The expected chemical shifts (δ) are outlined below.

Proton	Expected Chemical Shift (ppm)	Multiplicity	Integration
CH (on cyclopropane)	0.5 - 1.5	Multiplet	2H
CH ₂	1.5 - 2.5	Multiplet	2H
CH ₃ (gem-dimethyl on C4)	1.0 - 1.5	Singlet	6H
CH ₃ (gem-dimethyl on C7)	1.0 - 1.5	Singlet	6H

The ¹³C NMR spectrum will indicate the number of non-equivalent carbon atoms and their chemical environments.

Carbon	Expected Chemical Shift (ppm)
C=O (Lactone)	170 - 180
C-O (Quaternary C4)	80 - 90
C (Quaternary C7)	20 - 40
CH (on cyclopropane)	20 - 40
CH ₂	20 - 40
CH ₃	15 - 30

Mass Spectrometry (MS)

Mass spectrometry will provide information about the molecular weight and fragmentation pattern of the molecule.

Ion	Expected m/z	Description
[M] ⁺	168.23	Molecular Ion
[M-CH ₃] ⁺	153.20	Loss of a methyl group
[M-CO] ⁺	140.23	Loss of carbon monoxide
[M-CO ₂] ⁺	124.23	Loss of carbon dioxide

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data. Researchers should adapt these protocols based on the specific instrumentation available in their laboratories.

Sample Preparation

A pure sample of **(1R)-Chrysanthemolactone** is required for all spectroscopic analyses. The compound should be dried to remove any residual solvent.

Infrared (IR) Spectroscopy

- Technique: Attenuated Total Reflectance (ATR) or Potassium Bromide (KBr) pellet method.
- Instrument: A Fourier Transform Infrared (FTIR) spectrometer.
- Procedure (ATR): a. Ensure the ATR crystal is clean. b. Place a small amount of the solid sample directly onto the crystal. c. Apply pressure using the anvil. d. Record the spectrum, typically in the range of 4000-400 cm⁻¹. e. Clean the crystal thoroughly after the measurement.
- Procedure (KBr): a. Mix a small amount of the sample (1-2 mg) with dry KBr powder (100-200 mg). b. Grind the mixture to a fine powder. c. Press the powder into a transparent pellet using a hydraulic press. d. Place the pellet in the sample holder of the spectrometer and record the spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

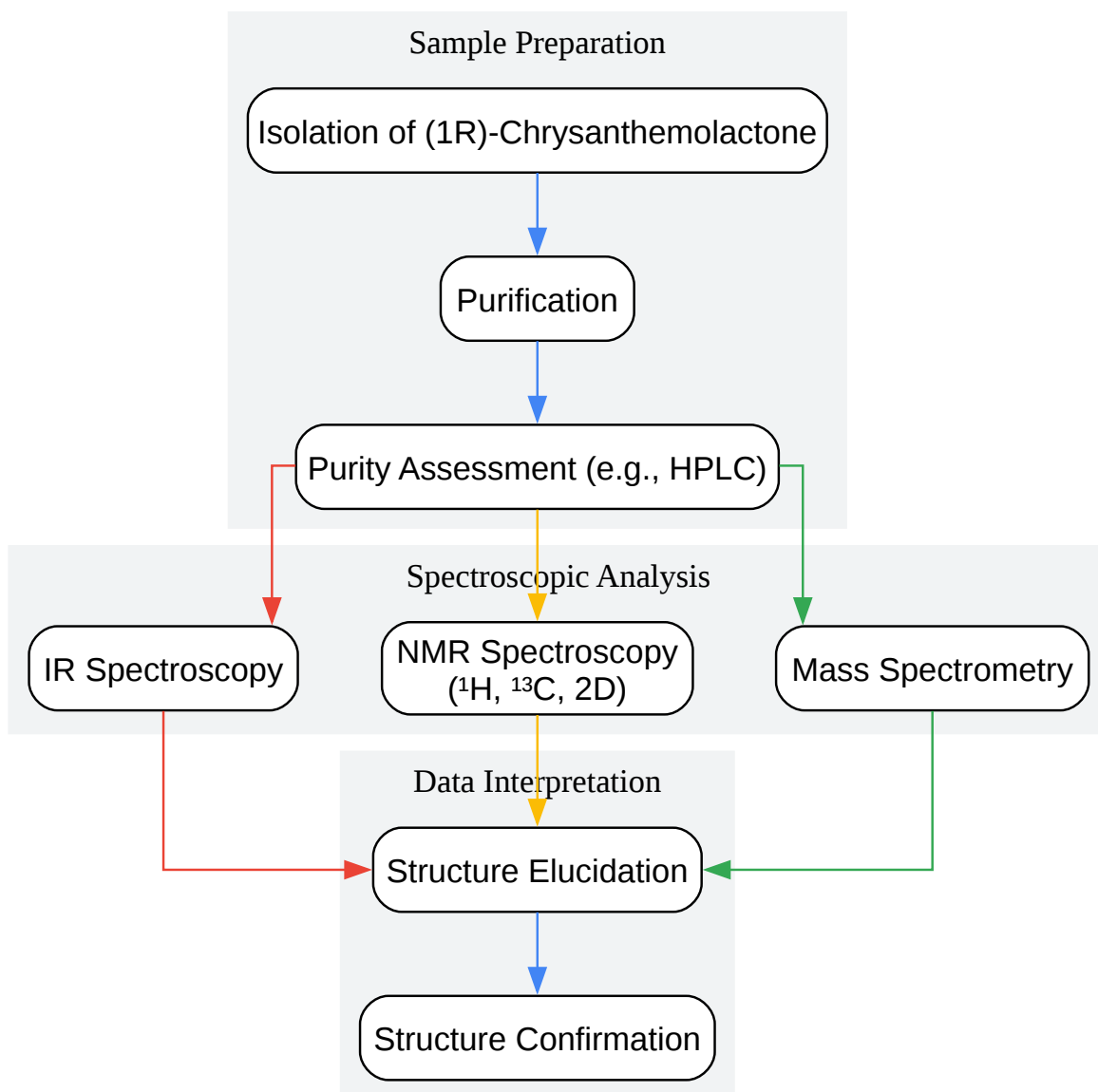
- Solvent: Deuterated chloroform (CDCl_3) is a common choice.
- Instrument: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Procedure: a. Dissolve approximately 5-10 mg of the sample in about 0.6-0.7 mL of the deuterated solvent in an NMR tube. b. Place the NMR tube in the spectrometer. c. Tune and shim the instrument to optimize the magnetic field homogeneity. d. Acquire the ^1H NMR spectrum. e. Acquire the ^{13}C NMR spectrum. Additional experiments like DEPT, COSY, HSQC, and HMBC can be performed for complete structural assignment.

Mass Spectrometry (MS)

- Ionization Technique: Electron Ionization (EI) or Electrospray Ionization (ESI).
- Instrument: A mass spectrometer (e.g., GC-MS for volatile compounds, or LC-MS).
- Procedure (GC-MS with EI): a. Dissolve the sample in a suitable volatile solvent (e.g., dichloromethane or methanol). b. Inject the solution into the gas chromatograph, which separates the compound. c. The separated compound enters the mass spectrometer. d. In the ion source, the molecules are bombarded with electrons, causing ionization and fragmentation. e. The ions are separated by the mass analyzer based on their mass-to-charge ratio (m/z) and detected.

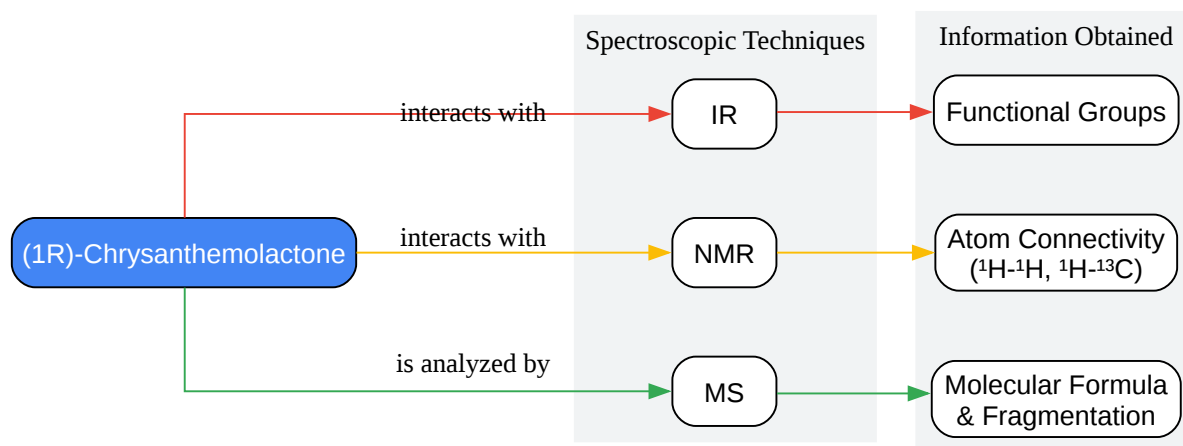
Visualizations

The following diagrams illustrate key workflows and relationships in the spectroscopic analysis of natural products like **(1R)-Chrysanthemolactone**.



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Caption: General workflow for the spectroscopic analysis of a natural product.



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Caption: Relationship between spectroscopic techniques and structural information.

Conclusion

This technical guide provides a foundational framework for the spectroscopic analysis of **(1R)-Chrysanthemolactone**. While specific experimental data is not currently available in the public domain, the provided expected values and detailed protocols offer a robust starting point for researchers. The application of these spectroscopic techniques is indispensable for the unambiguous identification and characterization of this and other natural products, which is a critical step in the pipeline of drug discovery and development.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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